

# Application Note: HPLC Analysis of 6,6-Dibromopenicillanic Acid

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## Compound of Interest

Compound Name: 6,6-Dibromopenicillanic acid

Cat. No.: B113445

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This application note details a reverse-phase HPLC method for the quantitative analysis of **6,6-Dibromopenicillanic acid**. The described protocol is intended to provide a starting point for method development and validation in research and quality control environments.

## Experimental Protocol

This protocol outlines the preparation of standards and samples, along with the necessary HPLC conditions for the analysis of **6,6-Dibromopenicillanic acid**.

## Materials and Reagents

- **6,6-Dibromopenicillanic acid** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (reagent grade)

## Standard Preparation

- **Primary Stock Standard (1000 µg/mL):** Accurately weigh 10 mg of **6,6-Dibromopenicillanic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water.

- Working Standards: Prepare a series of working standards by diluting the primary stock standard with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1-100 µg/mL).

## Sample Preparation

For analysis of a pure substance, prepare the sample in the same manner as the primary stock standard, and dilute as necessary to fall within the calibration range.

## HPLC Instrumentation and Conditions

The analysis is performed using a standard HPLC system equipped with a UV detector.

## Data Presentation

The following tables summarize the chromatographic conditions and expected performance parameters for the HPLC analysis of **6,6-Dibromopenicillanic acid**.

Table 1: Chromatographic Conditions

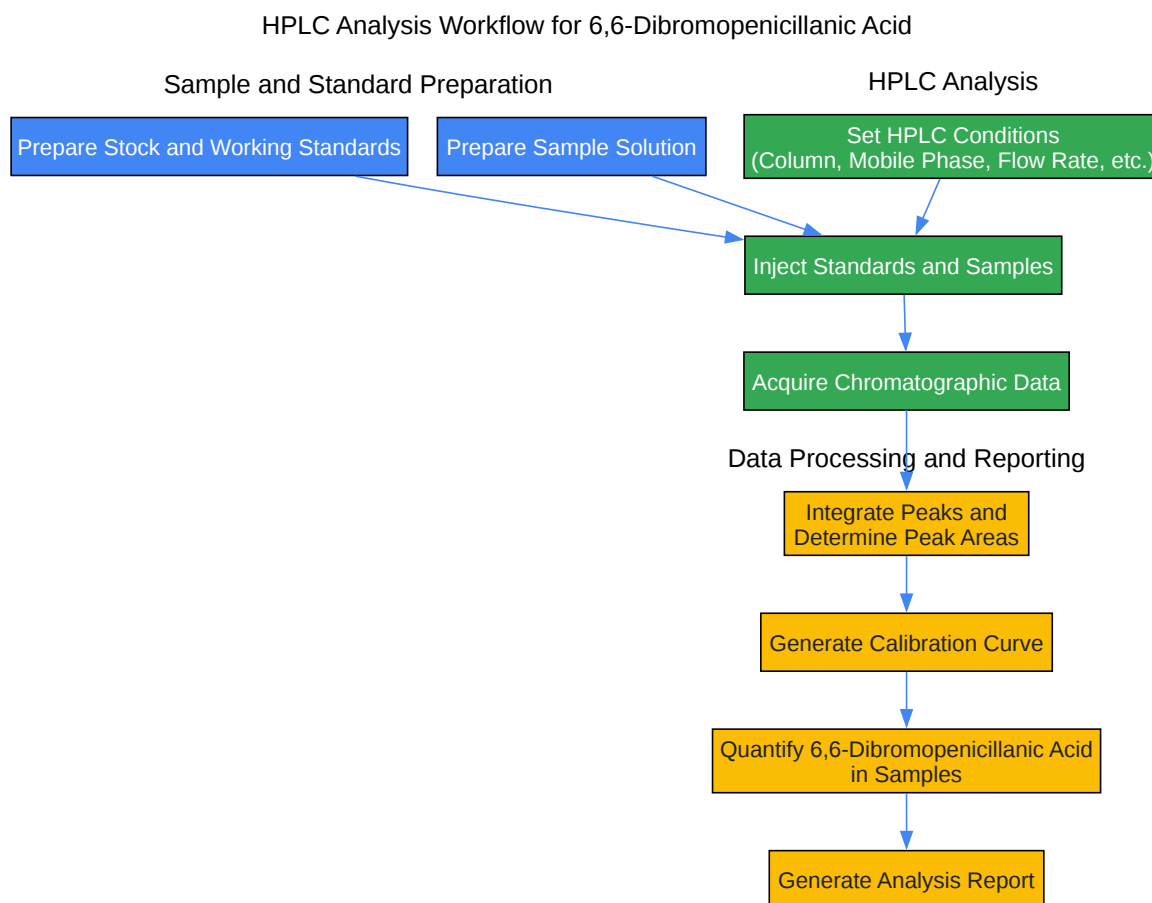
Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile : Water (50:50, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	220 nm
Injection Volume	10 µL
Run Time	10 minutes

Table 2: Example Method Performance Characteristics

Parameter	Expected Value
Retention Time	~ 4.5 minutes
Linearity ( $r^2$ )	> 0.999
Limit of Detection (LOD)	~ 0.1 µg/mL
Limit of Quantification (LOQ)	~ 0.3 µg/mL

## Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the HPLC analysis of **6,6-Dibromopenicillanic acid**.



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Caption: HPLC Analysis Workflow.

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